

Technical Support Center: Promethium-147

Decontamination

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Compound of Interest

Compound Name: Promethium-147

Cat. No.: B1221622

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper procedures for decontaminating spills involving **Promethium-147** (Pm-147). The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary radiation hazards associated with **Promethium-147**?

A1: **Promethium-147** is a low-energy beta emitter.^[1] The primary hazards are internal exposure through inhalation or ingestion and potential skin contamination from direct contact. While the beta particles have low penetration power and can be shielded by thin materials like plastic, prolonged skin exposure can cause burns.^[1] Internal deposition can lead to a significant radiation dose to tissues.

Q2: What immediate steps should I take if I spill **Promethium-147**?

A2: In the event of a Pm-147 spill, the immediate priorities are to alert others, confine the spill, and assess the situation. Follow the "A-C-T" principle:

- Alert: Notify all personnel in the immediate area of the spill.
- Confine: Cover liquid spills with absorbent materials and prevent the spread of powders.
- Telephone: Contact your institution's Radiation Safety Officer (RSO).

Q3: What personal protective equipment (PPE) is required when cleaning up a Pm-147 spill?

A3: At a minimum, personnel involved in the cleanup of a Pm-147 spill should wear a lab coat, safety glasses, and disposable gloves. For larger spills or where there is a risk of airborne contamination, additional PPE such as shoe covers and respiratory protection may be necessary as determined by your institution's RSO.

Q4: How do I monitor for **Promethium-147** contamination?

A4: Due to its low-energy beta emissions, **Promethium-147** is not easily detected with all survey meters. A Geiger-Müller (GM) pancake probe is recommended for surveying surfaces. [1] Wipe tests are essential for detecting removable contamination and should be analyzed with a liquid scintillation counter or a proportional counter.[1]

Q5: What are the disposal requirements for waste contaminated with **Promethium-147**?

A5: All materials used in the decontamination process, including absorbent paper, gloves, and other disposable PPE, must be treated as radioactive waste. Segregate the waste as required by your institution's radioactive waste disposal procedures. Contact your Environmental Health and Safety (EHS) or RSO for specific disposal instructions.

Troubleshooting Guides

Problem: I've completed the decontamination procedure, but my survey meter still shows readings above background.

- Possible Cause: Residual contamination may still be present on the surface.
- Solution: Repeat the decontamination procedure, using a fresh solution of decontaminating agent and new absorbent materials. If readings persist, the contamination may have penetrated the surface. In such cases, it may be necessary to remove or shield the contaminated material. Consult with your RSO for further guidance.

Problem: A team member has suspected skin contamination with **Promethium-147**.

- Action: Immediately flush the affected area with lukewarm water and a mild soap. Do not use harsh chemicals or abrasive brushes, as this can increase skin absorption. After washing,

gently blot the skin dry with a soft towel. Survey the skin for any remaining contamination. If contamination persists after several washes, seek medical attention and inform your RSO.

Problem: A piece of equipment has become contaminated with **Promethium-147**.

- Solution: The decontamination method will depend on the equipment's material and sensitivity. For non-porous surfaces, cleaning with a suitable decontamination solution is often effective. For sensitive or electronic equipment, consult the manufacturer's instructions and your RSO before attempting decontamination. It may be necessary to take the equipment out of service until it can be properly decontaminated or decays to a safe level.

Quantitative Data on Decontamination

While specific quantitative data for the effectiveness of various decontamination agents on **Promethium-147** is not widely available in published literature, the following table provides general guidance based on data for other beta-emitting radionuclides and regulatory limits. It is crucial to perform site-specific tests to validate the effectiveness of any decontamination procedure.

Decontaminating Agent	Typical Removal Efficiency for Beta Emitters	Applicable Surfaces	Considerations
Mild Soap and Water	>90% for non-porous surfaces	Glass, stainless steel, plastics	Gentle on most surfaces; may require multiple applications.
Commercial Decontaminants (e.g., Radiacwash™, Count-Off™)	Up to 99%	Most laboratory surfaces	Follow manufacturer's instructions for dilution and application.
3% Citric Acid Solution	Variable; effective for some metal ions	Metal surfaces	Can be corrosive to some materials.
Regulatory Surface Contamination Limit	< 2,200 dpm/100 cm ² ^[2]	Removable contamination on surfaces	This is a common limit for devices and may be used as a clearance goal.

dpm = disintegrations per minute

Experimental Protocols

Protocol 1: Decontamination of a Minor Liquid **Promethium-147** Spill on a Benchtop

- **Preparation:** Don appropriate PPE (lab coat, safety glasses, double gloves). Prepare a spill kit containing absorbent materials, decontamination solution (e.g., mild soap and water or a commercial decontaminant), waste bags, and forceps.
- **Containment:** Gently place absorbent paper over the spill, working from the outside in to prevent spreading.
- **Removal of Absorbent Material:** Using forceps, carefully remove the saturated absorbent paper and place it in a designated radioactive waste bag.
- **Initial Decontamination:** Apply the decontamination solution to a clean piece of absorbent material and wipe the spill area, again working from the outside in.
- **Monitoring:** Perform a wipe test on the decontaminated area. Use a GM pancake probe to survey the area for any remaining contamination.
- **Repeat if Necessary:** If the wipe test or survey indicates contamination above the established limits, repeat the decontamination steps.
- **Final Survey:** Once the area is confirmed to be clean, perform a final survey of the area and yourself to ensure no cross-contamination has occurred.
- **Waste Disposal:** Seal the radioactive waste bag, label it appropriately, and dispose of it according to your institution's procedures.

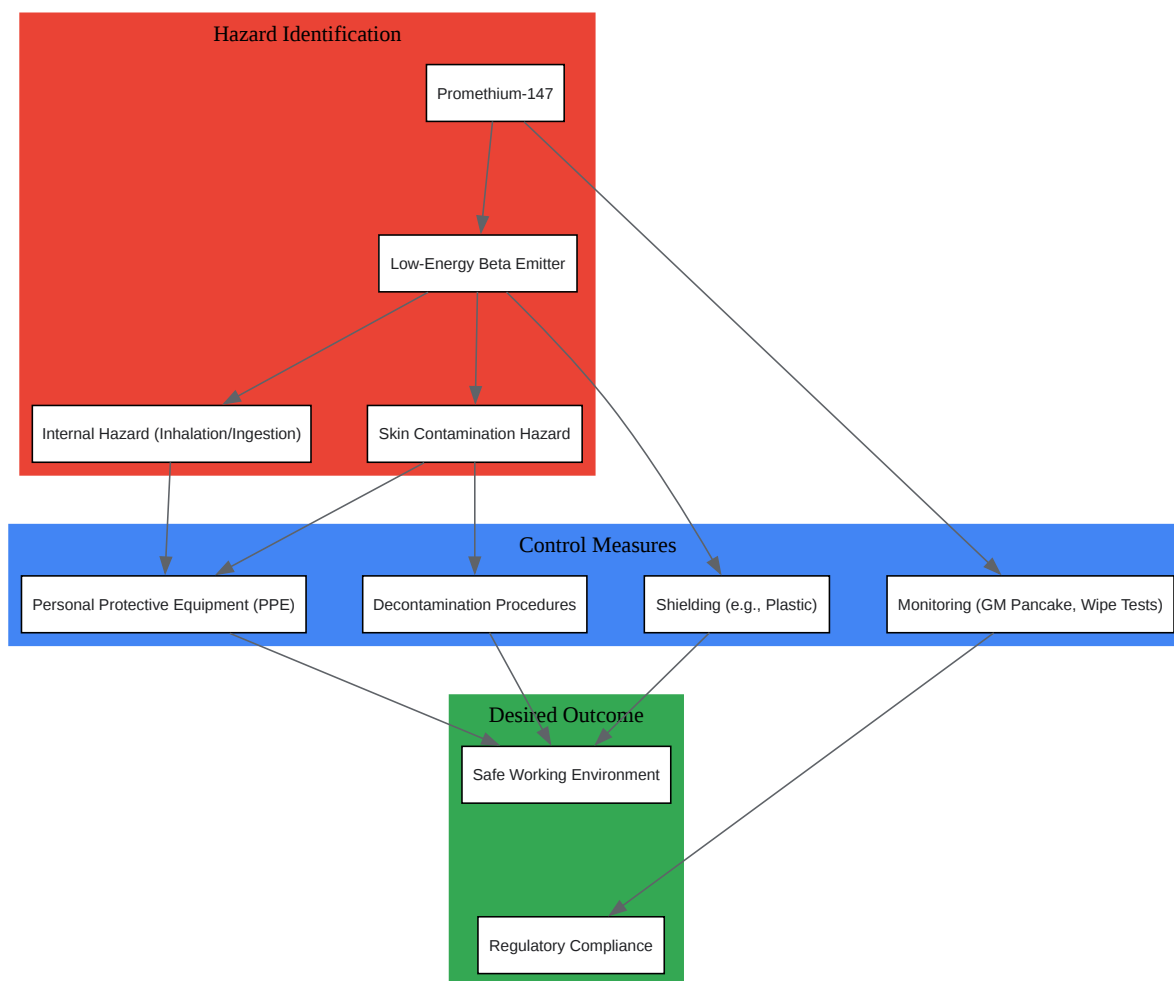
Protocol 2: Personnel Decontamination for Skin Contamination

- **Immediate Action:** Remove any contaminated clothing and place it in a labeled radioactive waste bag.
- **Washing:** Flush the affected skin area with copious amounts of lukewarm water for several minutes.

- Gentle Cleansing: Lather the area with a mild soap and continue to wash gently. Avoid breaking the skin.
- Rinsing: Thoroughly rinse the soap from the skin with lukewarm water.
- Drying: Gently blot the skin dry with a clean, soft cloth. Do not rub the skin.
- Monitoring: Use a GM pancake probe to survey the decontaminated skin area.
- Repeat if Necessary: If contamination is still detected, repeat the washing and rinsing steps.
- Seek Assistance: If contamination persists after three to four washing cycles, or if the skin becomes irritated, stop and seek guidance from the RSO and medical personnel.

Visualizations





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References

- 1. case.edu [case.edu]
- 2. eCFR :: 10 CFR Part 32 Subpart B -- Generally Licensed Items [ecfr.gov]
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